

Triisopropylsilyl Chloride: A Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name: *Triisopropylsilyl chloride*

Cat. No.: *B041024*

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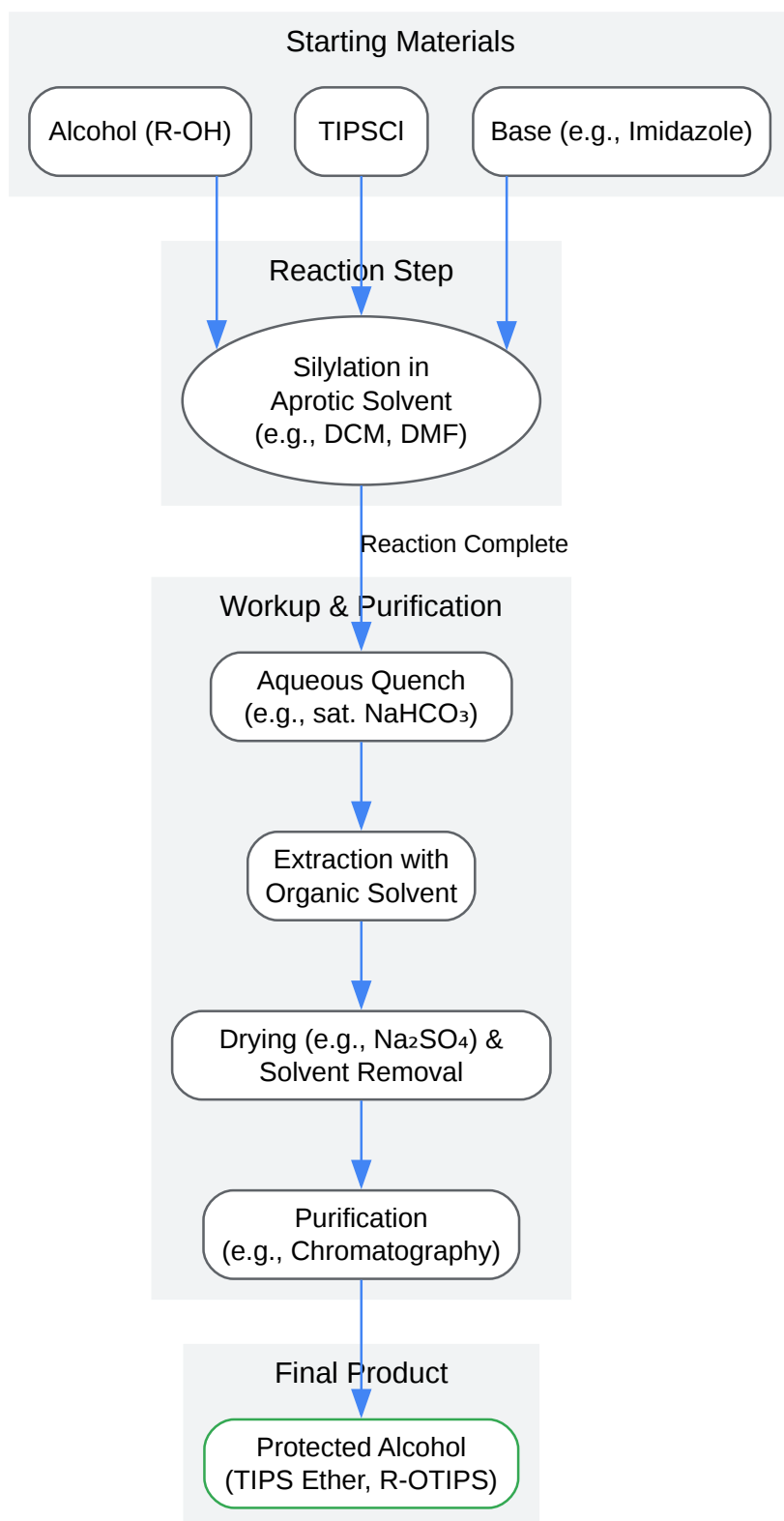
An In-depth Whitepaper on the Core Properties, Synthesis, and Application of **Triisopropylsilyl Chloride** (TIPSCI) for Researchers, Scientists, and Drug Development Professionals.

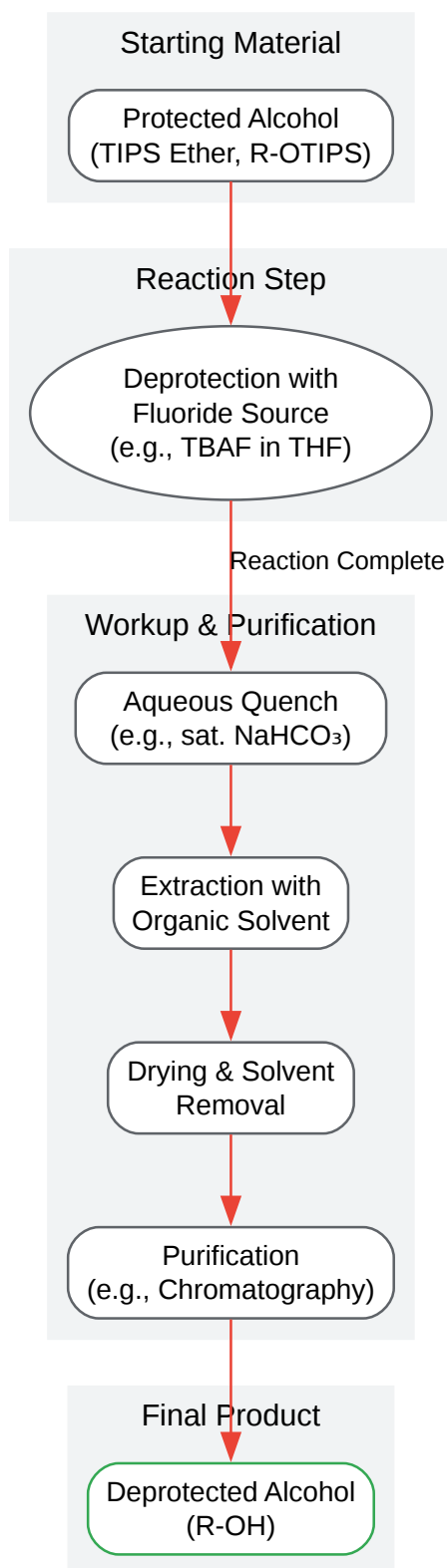
Triisopropylsilyl chloride, commonly abbreviated as TIPSCI, is an organosilicon compound with significant utility in organic synthesis, particularly as a robust protecting group for hydroxyl and other reactive functional groups. Its considerable steric bulk, conferred by the three isopropyl substituents, provides exceptional stability and selectivity, making it an indispensable tool in the multi-step synthesis of complex molecules, including active pharmaceutical ingredients (APIs).[1] This technical guide details the fundamental properties, synthesis, and core applications of TIPSCI, with a focus on practical experimental protocols for the modern research environment.

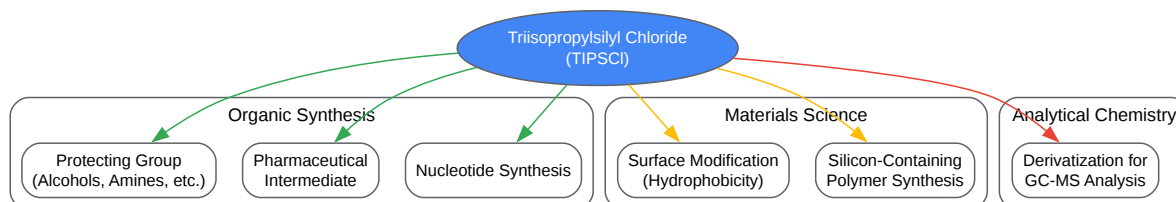
Core Data and Molecular Structure

Triisopropylsilyl chloride is a colorless liquid characterized by a central silicon atom bonded to a chlorine atom and three sterically demanding isopropyl groups.[2] This structure is key to its function, providing a unique balance of reactivity for introduction and stability towards a wide range of reaction conditions.

Molecular Structure Diagram







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References

- 1. chemimpex.com [chemimpex.com]
- 2. Page loading... [wap.guidechem.com]
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